

Unveiling the Potential: A Technical Guide to Sulfo-Cyanine5 DBCO in Research

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Compound of Interest

Compound Name: Sulfo-Cyanine5 DBCO

Cat. No.: B14751354

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A comprehensive technical guide for researchers, scientists, and drug development professionals on the applications and methodologies of **Sulfo-Cyanine5 DBCO**, a key reagent in bioorthogonal chemistry. This document provides an in-depth overview of its properties, detailed experimental protocols, and comparative data to facilitate its effective implementation in various research applications.

Sulfo-Cyanine5 DBCO is a water-soluble, far-red fluorescent dye functionalized with a dibenzocyclooctyne (DBCO) group.[1] This feature enables its use in copper-free click chemistry, a biocompatible reaction that allows for the precise labeling of azide-modified biomolecules in complex biological systems.[2][3] Its excellent photostability and bright fluorescence make it a valuable tool for a range of applications, including fluorescence microscopy, flow cytometry, and in vivo imaging.[2]

Core Properties and Spectral Characteristics

The performance of a fluorescent probe is dictated by its photophysical properties. **Sulfo-Cyanine5 DBCO** exhibits a high extinction coefficient and a good quantum yield, contributing to its bright signal in fluorescence-based assays. The sulfonated nature of the cyanine dye enhances its water solubility, making it particularly suitable for labeling biomolecules in aqueous environments without the need for organic co-solvents.

Quantitative Data Summary

For ease of comparison, the key spectral properties of **Sulfo-Cyanine5 DBCO** and a related cyanine dye are summarized in the table below.

Property	Sulfo-Cyanine5 DBCO	Sulfo-Cyanine5.5 DBCO
Excitation Maximum (λ_{ex})	646 nm	673 nm
Emission Maximum (λ_{em})	662 nm	691 nm
Molar Extinction Coefficient (ϵ)	271,000 L·mol ⁻¹ ·cm ⁻¹	211,000 L·mol ⁻¹ ·cm ⁻¹
Fluorescence Quantum Yield (Φ)	0.28	0.21
Solubility	Good in water, DMF, DMSO	Good in water, DMF, DMSO

Experimental Protocols

The following sections provide detailed methodologies for common applications of **Sulfo-Cyanine5 DBCO**.

Protein Labeling via Copper-Free Click Chemistry

This protocol describes the labeling of an azide-modified protein with **Sulfo-Cyanine5 DBCO**.

Materials:

- Azide-modified protein in an amine-free buffer (e.g., PBS, pH 7.4)
- Sulfo-Cyanine5 DBCO**
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Purification column (e.g., size-exclusion chromatography or affinity chromatography)

Procedure:

- Prepare **Sulfo-Cyanine5 DBCO** Stock Solution: Dissolve **Sulfo-Cyanine5 DBCO** in anhydrous DMF or DMSO to a final concentration of 10 mM.

- Reaction Setup:
 - For optimal labeling, the protein concentration should be in the range of 2-10 mg/mL.
 - Add a 2-4 fold molar excess of **Sulfo-Cyanine5 DBCO** stock solution to the azide-modified protein solution.
- Incubation: Incubate the reaction mixture for 2-12 hours at room temperature or overnight at 4°C, protected from light.
- Purification: Remove excess, unreacted **Sulfo-Cyanine5 DBCO** from the labeled protein using an appropriate purification method such as size-exclusion chromatography or affinity purification.
- Characterization: Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and ~646 nm (for Sulfo-Cyanine5).

Oligonucleotide Labeling

This protocol outlines the steps for labeling an azide-modified oligonucleotide with **Sulfo-Cyanine5 DBCO**.

Materials:

- Azide-modified oligonucleotide
- **Sulfo-Cyanine5 DBCO**
- Nuclease-free water
- DMSO
- 3M Sodium Acetate
- Cold ethanol

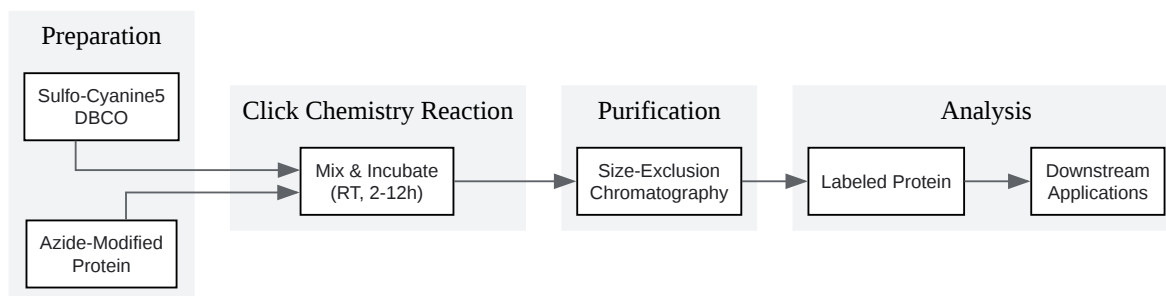
Procedure:

- Prepare Solutions:

- Dissolve the azide-modified oligonucleotide in nuclease-free water.
- Prepare a 10 mM stock solution of **Sulfo-Cyanine5 DBCO** in DMSO.
- Reaction:
 - In a microcentrifuge tube, combine the azide-modified oligonucleotide and a 1.5-fold molar excess of the **Sulfo-Cyanine5 DBCO** stock solution.
 - Vortex the mixture and incubate at room temperature overnight in the dark.
- Precipitation:
 - Add 1/10th volume of 3M Sodium Acetate to the reaction mixture.
 - Add 3 volumes of cold ethanol and vortex.
 - Incubate at -20°C for at least 30 minutes.
 - Centrifuge at high speed to pellet the labeled oligonucleotide.
 - Carefully decant the supernatant.
 - Wash the pellet with cold 70% ethanol and centrifuge again.
 - Remove the supernatant and air-dry the pellet.
- Resuspension: Resuspend the labeled oligonucleotide in a suitable buffer (e.g., TE buffer).

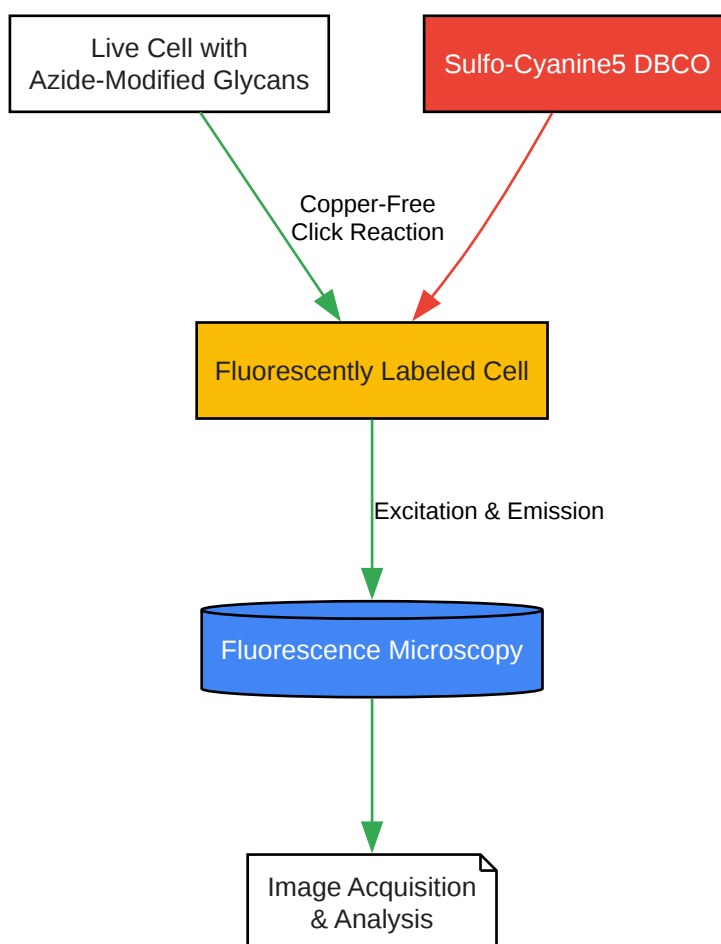
Visualizing Workflows and Pathways

Diagrams illustrating key experimental workflows can aid in understanding and executing complex procedures.



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Caption: Workflow for labeling an azide-modified protein with **Sulfo-Cyanine5 DBCO**.



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Caption: Visualizing cell surface glycans using **Sulfo-Cyanine5 DBCO**.

Applications in Research

The unique properties of **Sulfo-Cyanine5 DBCO** have led to its adoption in a variety of research areas.

- **Cellular Imaging:** Its bright, far-red emission is ideal for fluorescence microscopy, minimizing autofluorescence from cellular components and enabling high-contrast imaging. Researchers can visualize the localization and dynamics of labeled biomolecules within cells with high sensitivity.
- **Flow Cytometry:** The intense fluorescence of **Sulfo-Cyanine5 DBCO** allows for the clear discrimination of labeled cell populations in flow cytometry. This is particularly useful for quantifying cell surface markers or intracellular targets.
- **In Vivo Imaging:** The far-red spectral properties of the cyanine dye allow for deeper tissue penetration of light, making **Sulfo-Cyanine5 DBCO** and its analogs suitable for non-invasive imaging in live organisms.
- **Drug Development:** The ability to specifically label and track drug molecules or their targets in biological systems is crucial for understanding pharmacokinetics and pharmacodynamics. The bioorthogonal nature of the click reaction ensures that the labeling process does not interfere with the biological activity of the molecule of interest.

Conclusion

Sulfo-Cyanine5 DBCO is a powerful and versatile tool for researchers in the life sciences. Its combination of bright fluorescence, water solubility, and biocompatible reactivity makes it an excellent choice for a wide range of labeling applications. The detailed protocols and comparative data provided in this guide are intended to empower researchers to effectively utilize this advanced reagent in their studies, paving the way for new discoveries in cellular biology, drug development, and beyond.

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References

- 1. lumiprobe.com [lumiprobe.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. interchim.fr [interchim.fr]
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